

Techniques for Assessing Atilmotin Receptor Binding Affinity: Application Notes and Protocols

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Compound of Interest

Compound Name: *Atilmotin*

Cat. No.: *B605670*

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Introduction

Atilmotin is a potent agonist of the motilin receptor, a G protein-coupled receptor (GPCR) primarily expressed in the gastrointestinal tract that plays a crucial role in regulating gut motility. [1] Accurate assessment of the binding affinity of **Atilmotin** and other investigational compounds to the motilin receptor is fundamental for drug discovery and development. This document provides detailed application notes and protocols for key in vitro techniques used to determine the binding characteristics of ligands targeting the motilin receptor. The methodologies described include radioligand binding assays, fluorescence polarization assays, and surface plasmon resonance.

Data Presentation: Quantitative Binding Affinity of Motilin Receptor Ligands

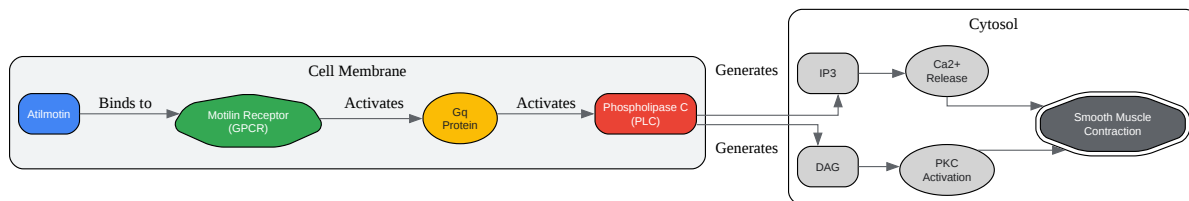
The following table summarizes the binding affinities of **Atilmotin** and other relevant motilin receptor ligands determined by various assay techniques. This allows for a comparative overview of their potencies.

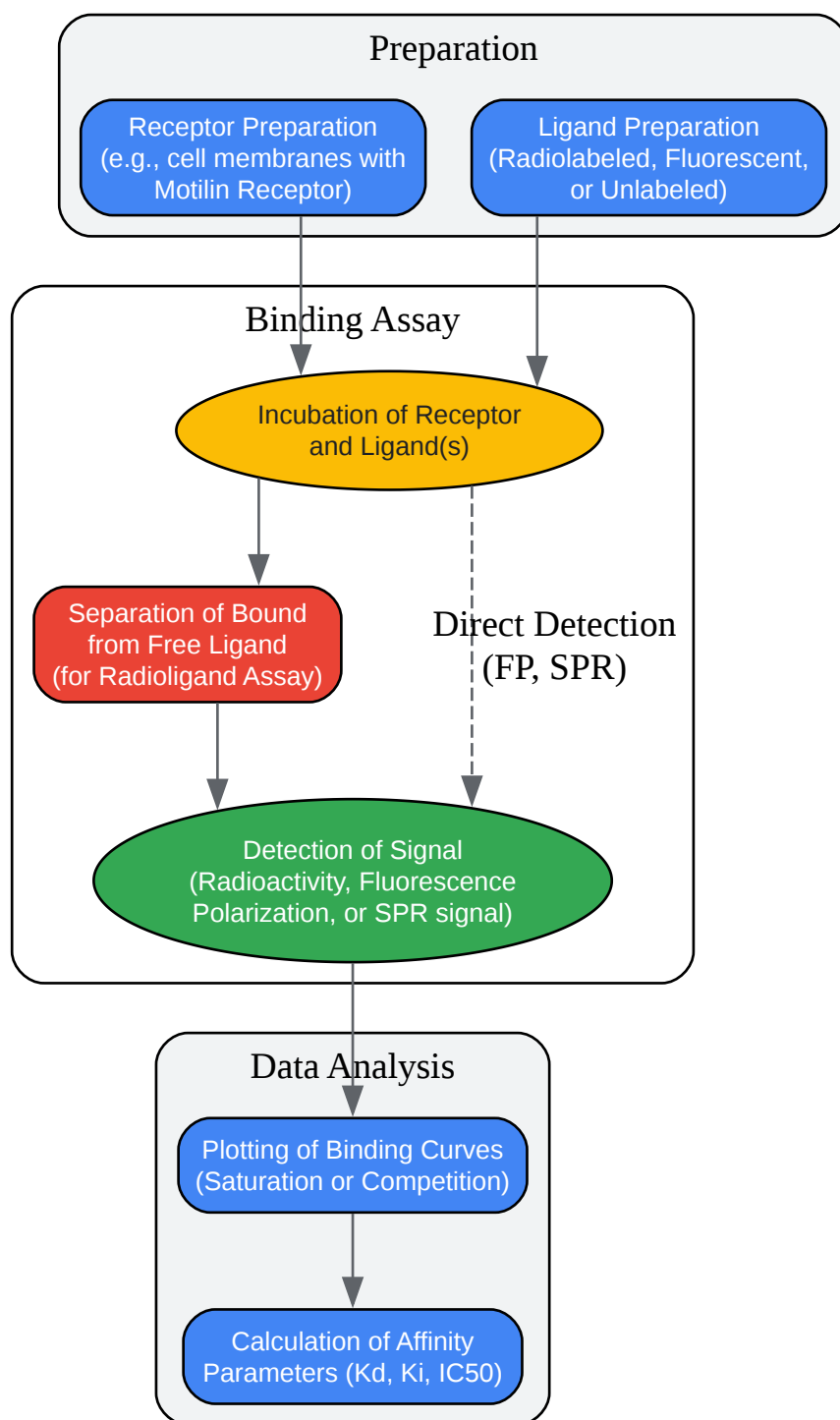
Compound	Ligand Type	Assay Type	Parameter	Value	Species
Atilmotin (OHM 11638)	Agonist	Radioligand Binding	pKd	8.94	Porcine
Erythromycin	Agonist	Functional Assay	pEC50	7.3	Human
Camicinal (GSK962040)	Agonist	Functional Assay	pEC50	7.9	Human
ANQ-11125	Antagonist	Radioligand Binding	pKd	8.24	Porcine
[Phe3,Leu13] porcine motilin	Antagonist	Radioligand Binding	pKd	9.26	Rabbit

pKd is the negative logarithm of the equilibrium dissociation constant (Kd). pEC50 is the negative logarithm of the half-maximal effective concentration.

Signaling Pathway and Experimental Workflow Visualizations

To facilitate a deeper understanding of the molecular mechanisms and experimental procedures, the following diagrams illustrate the motilin receptor signaling pathway and a typical experimental workflow for assessing binding affinity.





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References

- 1. medchemexpress.com [medchemexpress.com]
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